

GHS hazard statements for Thallium triiodide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Thallium triiodide*

Cat. No.: *B12661913*

[Get Quote](#)

An In-depth Technical Guide to the GHS Hazard Statements and Toxicology of **Thallium Triiodide**

For Researchers, Scientists, and Drug Development Professionals

Introduction




Thallium and its compounds are notorious for their extreme toxicity. This guide provides a comprehensive technical overview of the hazards associated with **Thallium Triiodide**, focusing on its classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). A critical point of clarification is the chemical nature of the substance commonly referred to as "**Thallium triiodide**." It is more accurately described as Thallium(I) triiodide, a compound containing a Thallium(I) cation (Tl^+) and a triiodide anion ($[I_3]^-$).^[1] This distinction is vital for understanding its toxicological properties, which are primarily driven by the behavior of the Thallium(I) ion. This document details its GHS hazard statements, quantitative toxicity data, underlying mechanisms of action, and representative experimental protocols for toxicity assessment.

GHS Hazard Classification for Thallium Triiodide

Thallium triiodide is classified as a highly hazardous substance under GHS. The classification underscores its potential to cause fatal effects following acute exposure and significant organ damage through repeated exposure.

Signal Word: Danger^[1]

GHS Pictograms:

Pictogram	GHS Hazard Class
 alt text	GHS06: Acute Toxicity (Fatal)
 alt text	GHS08: Health Hazard
 alt text	GHS09: Hazardous to the Aquatic Environment

GHS Hazard Statements:

- H300: Fatal if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- H330: Fatal if inhaled.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- H373: May cause damage to organs through prolonged or repeated exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- H411: Toxic to aquatic life with long lasting effects.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

GHS Classification Summary Table

The following table details the specific GHS hazard classifications for Thallium(I) iodide, the representative compound for **Thallium triiodide**.

Hazard Class	Hazard Category
Acute Toxicity, Oral	Category 2
Acute Toxicity, Inhalation	Category 2
Specific Target Organ Toxicity, Repeated Exposure	Category 2
Hazardous to the Aquatic Environment, Long-term Hazard	Category 2

Quantitative Toxicological Data

The high toxicity of thallium compounds is reflected in their low lethal dose and exposure limit values. The data presented below pertains to soluble Thallium(I) compounds, which are appropriate surrogates for Thallium(I) triiodide.

Parameter	Value	Species/Basis	Reference
LD ₅₀ (Oral)	24.1 mg/kg	Rat (for Thallium(I) iodide)	[2][6]
NIOSH IDLH	15 mg/m ³ (as Tl)	Human (based on acute oral toxicity data)	[7]
OSHA PEL	0.1 mg/m ³ TWA (skin)	Workplace exposure limit	[8]
NIOSH REL	0.1 mg/m ³ TWA (skin)	Workplace exposure limit	[7][8]
ACGIH TLV	0.02 mg/m ³ TWA (inhalable particulate matter)	Workplace exposure limit	[8]

- LD₅₀: Lethal Dose, 50%. The dose of a substance that is lethal to 50% of a test population.
- IDLH: Immediately Dangerous to Life or Health.
- PEL: Permissible Exposure Limit.
- REL: Recommended Exposure Limit.
- TLV: Threshold Limit Value.
- TWA: Time-Weighted Average (over an 8-hour workday).

Note on Inhalation Toxicity: A specific LC₅₀ (Lethal Concentration, 50%) value for **Thallium triiodide** is not readily available in the literature. The NIOSH IDLH value was established

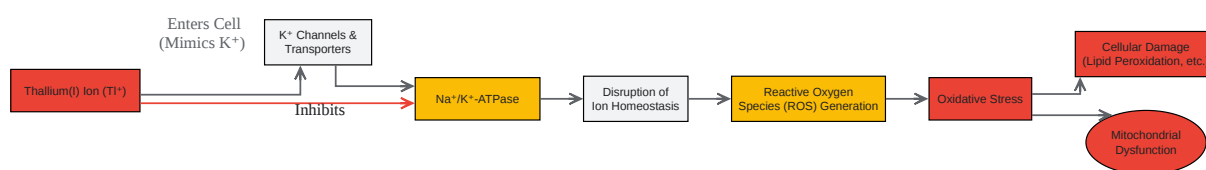
based on extrapolations from acute oral toxicity data in humans and animals due to a lack of specific acute inhalation toxicity data.[7] The GHS classification "H330: Fatal if inhaled" is based on the high acute toxicity observed via other routes of exposure.

Mechanisms of Toxicity

The toxicity of Thallium(I) is multifaceted, primarily stemming from its ability to mimic the essential potassium ion (K^+), leading to widespread cellular disruption.

Interference with Cellular Ion Homeostasis and Induction of Oxidative Stress

The Thallium(I) ion (Tl^+) has a similar ionic radius and charge to the potassium ion (K^+), allowing it to enter cells through potassium channels and transporters.[9] Once inside the cell, Tl^+ exhibits a higher affinity for the Na^+/K^+ -ATPase pump than K^+ , leading to the inhibition of this critical enzyme.[9][10] This disruption of ion transport and cellular homeostasis initiates a cascade of events, including the generation of Reactive Oxygen Species (ROS) and subsequent oxidative stress.[11][12][13][14]



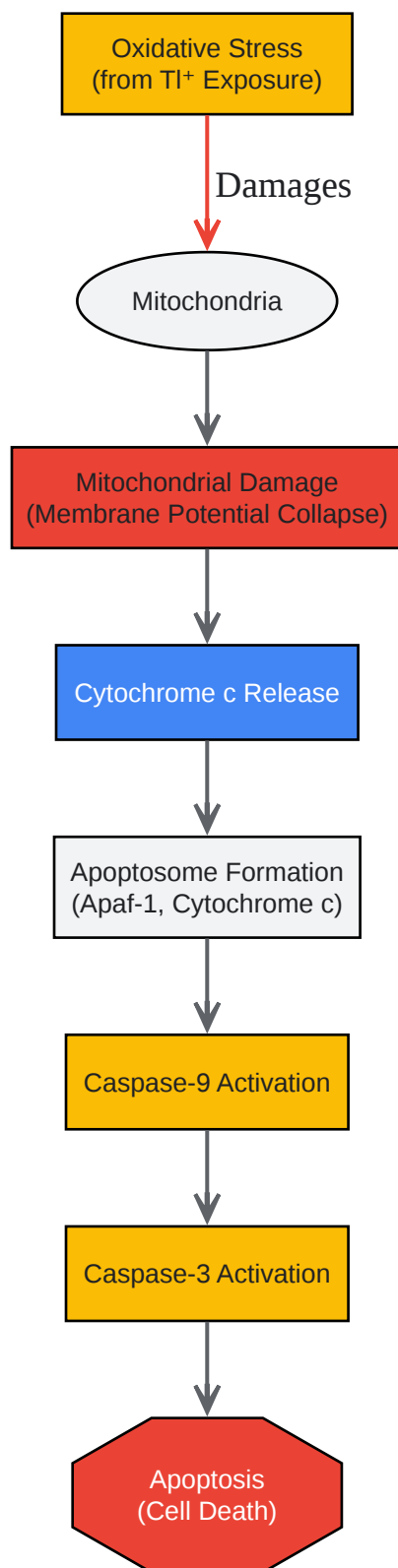
[Click to download full resolution via product page](#)

Caption: Thallium's interference with cellular ion homeostasis and induction of oxidative stress.

Thallium-Induced Mitochondrial Dysfunction and Apoptosis

Mitochondria are primary targets of thallium-induced oxidative stress. The increase in ROS damages mitochondrial components, leading to a collapse of the mitochondrial membrane

potential, swelling, and uncoupling of oxidative phosphorylation, which severely depletes cellular ATP production.^{[10][11]} This mitochondrial damage triggers the intrinsic pathway of apoptosis. Damaged mitochondria release pro-apoptotic factors, most notably cytochrome c, into the cytoplasm. Cytochrome c then binds to Apaf-1, forming the apoptosome, which activates the initiator caspase-9. Activated caspase-9, in turn, cleaves and activates effector caspases, such as caspase-3, which execute the final stages of cell death by degrading key cellular proteins.^{[9][15][16]}



[Click to download full resolution via product page](#)

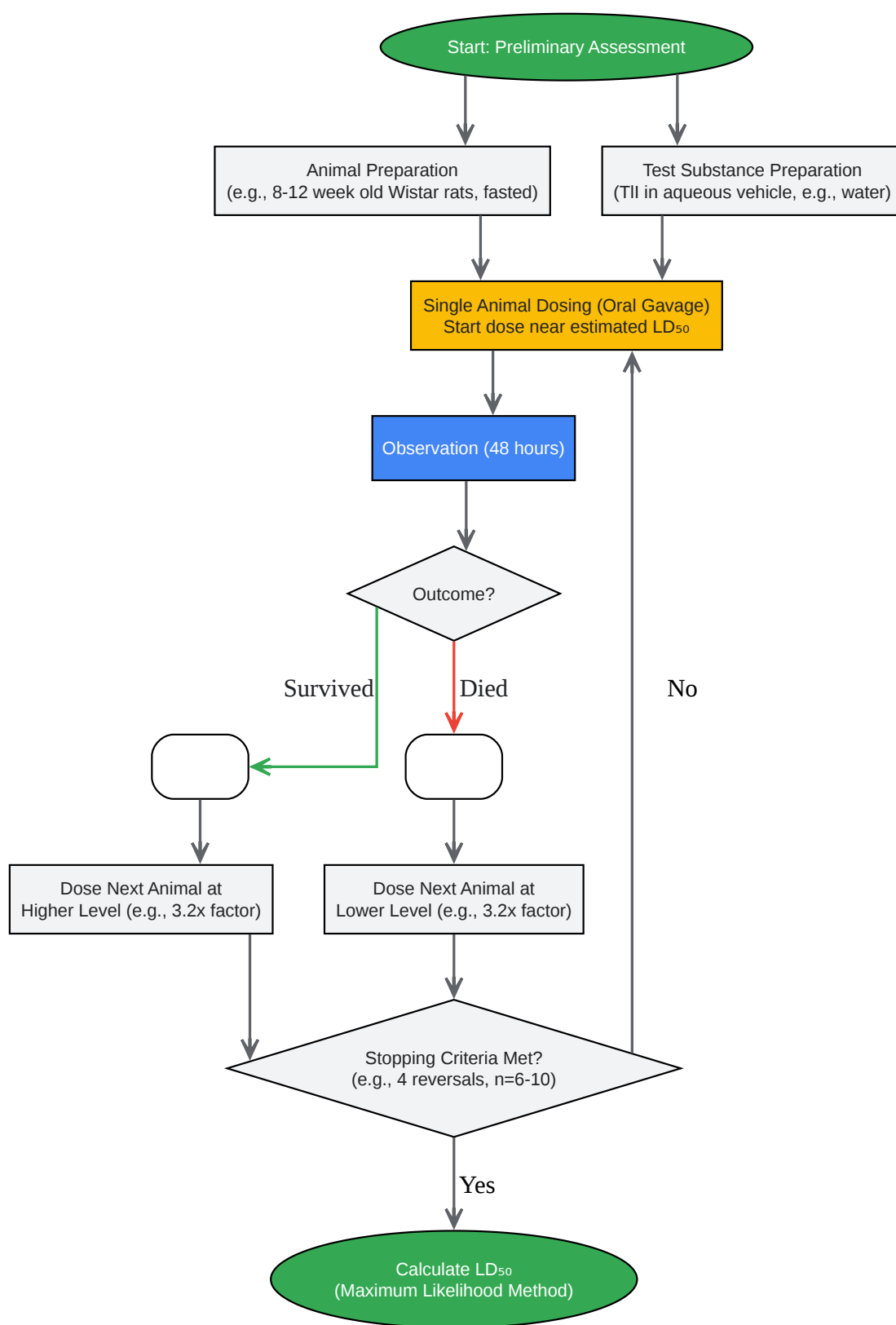
Caption: Thallium-induced mitochondrial dysfunction leading to apoptosis.

Experimental Protocols for Toxicity Assessment

The determination of acute toxicity values such as LD₅₀ and LC₅₀ must follow standardized, reproducible protocols to ensure data quality and minimize animal use. The following sections describe representative methodologies based on OECD (Organisation for Economic Co-operation and Development) guidelines.

Representative Protocol: Acute Oral Toxicity (LD₅₀) Determination

The reported oral LD₅₀ of 24.1 mg/kg for Thallium(I) iodide in rats places it in GHS Category 2 for acute oral toxicity.^{[2][6]} A plausible method for determining this value is the Up-and-Down Procedure (UDP) as described in OECD Test Guideline 425. This method is efficient for highly toxic substances as it uses a minimal number of animals.



[Click to download full resolution via product page](#)

Caption: Representative workflow for oral LD₅₀ determination using the Up-and-Down Procedure.

Methodology Details:

- **Test Animals:** Healthy, young adult laboratory rats (e.g., Wistar strain), typically 8-12 weeks old, are used. Animals are acclimatized for at least 5 days and fasted overnight before dosing.[\[17\]](#)
- **Test Substance Preparation:** **Thallium triiodide**, as a solid, is dissolved or suspended in a suitable vehicle, such as distilled water. The concentration is prepared to allow for administration of the required dose in a volume that is appropriate for the animal's weight (e.g., not exceeding 10 mL/kg).
- **Administration:** The substance is administered as a single dose by oral gavage.
- **Dosing Procedure (Up-and-Down):**
 - A single animal is dosed at a level estimated to be near the LD₅₀.
 - The animal is observed for up to 48 hours.
 - If the animal survives, the next animal is dosed at a higher level (typically by a factor of 3.2).
 - If the animal dies, the next animal is dosed at a lower level (by the same factor).
 - This sequential process continues until a stopping criterion is met (e.g., a specified number of dose reversals have occurred).
- **Observation:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, motor activity, and behavior), and body weight changes for a total of 14 days. [\[18\]](#)
- **Data Analysis:** The LD₅₀ is calculated from the results using a Maximum Likelihood Estimation (MLE) method, which also provides a confidence interval for the value.

Protocol Considerations: Acute Inhalation Toxicity (LC₅₀) Assessment

The GHS classification "Fatal if inhaled" (H330) necessitates extreme caution. A definitive LC₅₀ would be determined following a protocol like OECD Test Guideline 403 (Acute Inhalation Toxicity).^{[19][20][21][22][23]}

Methodology Principles (OECD 403):

- **Test System:** The study uses a dynamic inhalation exposure chamber that generates a stable, breathable atmosphere of the test substance at a known concentration. For a solid like **Thallium triiodide**, this involves aerosolizing the powder to a particle size that is respirable for the test species (typically with a Mass Median Aerodynamic Diameter [MMAD] of 1-4 µm).
- **Test Animals:** The preferred species is the rat. Animals are typically exposed using nose-only tubes to prevent ingestion of the substance from grooming.
- **Exposure:** Groups of animals (e.g., 5 per sex) are exposed to at least three different concentrations of the test substance for a fixed duration, typically 4 hours.
- **Observation:** Following exposure, animals are observed for at least 14 days for signs of toxicity and mortality. Body weight, clinical signs, and post-mortem macroscopic pathology are recorded.
- **Data Analysis:** The LC₅₀ value is calculated from the concentration-mortality data using appropriate statistical methods, such as probit analysis.

As noted, the lack of published LC₅₀ data suggests that either such studies have not been conducted due to the extreme hazard and technical difficulty, or the results are not publicly available. Regulatory bodies rely on the substance's high acute oral and systemic toxicity to assign the highest hazard classification for inhalation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Thallium triiodide - Wikipedia [en.wikipedia.org]
- 2. chemicalbook.com [chemicalbook.com]
- 3. fishersci.com [fishersci.com]
- 4. atsdr.cdc.gov [atsdr.cdc.gov]
- 5. hhpprtv.ornl.gov [hhpprtv.ornl.gov]
- 6. chikamochi.co.jp [chikamochi.co.jp]
- 7. Thallium - IDLH | NIOSH | CDC [cdc.gov]
- 8. THALLIUM, SOLUBLE COMPOUNDS | Occupational Safety and Health Administration [osha.gov]
- 9. mdpi.com [mdpi.com]
- 10. emedicine.medscape.com [emedicine.medscape.com]
- 11. files01.core.ac.uk [files01.core.ac.uk]
- 12. Factors that influence the Na/K-ATPase signaling and function - PMC [pmc.ncbi.nlm.nih.gov]
- 13. mdpi.com [mdpi.com]
- 14. mdpi.com [mdpi.com]
- 15. Thallium-induced DNA damage, genetic, and epigenetic alterations - PMC [pmc.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. acikders.ankara.edu.tr [acikders.ankara.edu.tr]
- 18. fda.gov [fda.gov]
- 19. catalog.labcorp.com [catalog.labcorp.com]
- 20. oecd.org [oecd.org]
- 21. Acute Inhalation Toxicity OECD 403 - Altogen Labs [altogenlabs.com]
- 22. Acute Inhalation Toxicity OECD 403 - Toxicology IND Services [toxicology-ind.com]
- 23. gyansanchay.csjmu.ac.in [gyansanchay.csjmu.ac.in]
- To cite this document: BenchChem. [GHS hazard statements for Thallium triiodide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b12661913#ghs-hazard-statements-for-thallium-triiodide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com